

Technical Guide: 2-Amino-1-(4-methyl-piperazin-1-yl)-ethanone dihydrochloride

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Compound of Interest

Compound Name: 2-Amino-1-(4-methyl-piperazin-1-yl)-ethanone dihydrochloride

Cat. No.: B135485

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Amino-1-(4-methyl-piperazin-1-yl)-ethanone dihydrochloride is a chemical intermediate with potential applications in the synthesis of more complex molecules, particularly in the pharmaceutical industry. This document provides a comprehensive overview of its chemical and physical properties. While this compound is primarily known as a building block in organic synthesis, its precise biological role is not extensively documented in publicly available literature.

Chemical Properties and Data

The following table summarizes the key quantitative data for **2-Amino-1-(4-methyl-piperazin-1-yl)-ethanone dihydrochloride**.

Property	Value	Source(s)
Molecular Formula	C ₇ H ₁₇ Cl ₂ N ₃ O	[1]
Molecular Weight	230.13 g/mol	[1]
CAS Number	146788-11-6	[1]
IUPAC Name	2-amino-1-(4-methylpiperazin-1-yl)ethanone;dihydrochloride	
Appearance	Off-white to light yellow powder	
Purity	>95%	
Melting Point	274 °C	
Boiling Point	285.6 °C at 760 mmHg	
Flash Point	126.5 °C	
Vapor Pressure	0.00277 mmHg at 25 °C	
LogP	0.89920	

Synthesis and Experimental Protocols

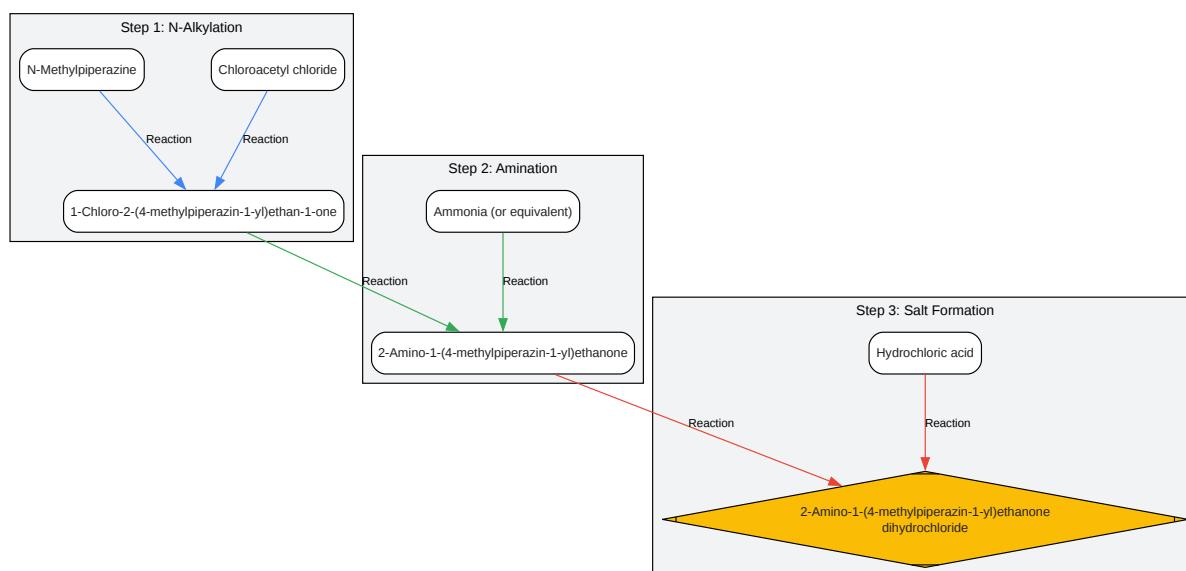
Detailed experimental protocols for the synthesis of **2-Amino-1-(4-methyl-piperazin-1-yl)-ethanone dihydrochloride** are not readily available in peer-reviewed journals or patent literature. However, based on general principles of organic chemistry, a plausible synthetic route can be conceptualized.

A common method for the synthesis of α -amino ketones involves the reaction of an α -haloketone with an amine. In this case, the synthesis could potentially proceed through the reaction of a protected 2-amino-1-chloroethanone with N-methylpiperazine, followed by deprotection and conversion to the dihydrochloride salt.

Conceptual Synthesis Workflow

The following diagram illustrates a logical workflow for the synthesis of **2-Amino-1-(4-methyl-piperazin-1-yl)-ethanone dihydrochloride**. This represents a general strategy rather than a validated experimental protocol.

Conceptual Synthesis Workflow

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A conceptual workflow for the synthesis of the target compound.

Applications in Drug Development

As a chemical intermediate, **2-Amino-1-(4-methyl-piperazin-1-yl)-ethanone dihydrochloride** serves as a starting material for the synthesis of more complex molecules. The piperazine and aminoethanone moieties are common structural motifs in a variety of biologically active compounds. The specific drug discovery programs in which this intermediate is utilized are not widely disclosed.

Signaling Pathways

Due to the nature of this compound as a synthetic intermediate, there are no known direct interactions with biological signaling pathways. The biological activity would be determined by the final molecule synthesized from this precursor. Researchers using this intermediate should consider the pharmacology of the downstream compounds to understand relevant signaling pathways.

Conclusion

2-Amino-1-(4-methyl-piperazin-1-yl)-ethanone dihydrochloride is a valuable building block in synthetic chemistry. This guide provides a summary of its known properties. Further research into its applications and the biological activities of its derivatives is warranted to fully understand its potential in drug discovery and development.

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References

- 1. 2-amino-1-(4-methylpiperazin-1-yl)ethanone, dihydrochloride price, buy Formaldehyde, Formaldehyde supplier-Career Henan Chemical Co [lookchem.com]
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